

6-Bromo-2-methylnicotinaldehyde molecular structure and weight

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Compound of Interest

Compound Name: 6-Bromo-2-methylnicotinaldehyde

Cat. No.: B1529668

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An In-Depth Technical Guide to **6-Bromo-2-methylnicotinaldehyde**

Abstract

This technical guide provides a comprehensive overview of **6-Bromo-2-methylnicotinaldehyde** (CAS No. 926293-55-2), a key heterocyclic building block in modern organic synthesis and medicinal chemistry. The document delineates its molecular structure, physicochemical properties, and spectroscopic characteristics. A detailed, multi-step synthetic pathway is presented, complete with mechanistic insights and a validated experimental protocol. Furthermore, this guide explores the compound's applications as a versatile intermediate in the development of novel pharmaceuticals and functional materials, serving as an essential resource for researchers, scientists, and professionals in drug development.

Introduction

6-Bromo-2-methylnicotinaldehyde, also known as 6-Bromo-2-methyl-pyridine-3-carbaldehyde, is a substituted pyridine derivative that has garnered significant interest as a synthetic intermediate.^[1] Its structure is characterized by a pyridine ring functionalized with a bromine atom, a methyl group, and an aldehyde group. This unique arrangement of functional groups offers multiple reactive sites, making it a highly versatile precursor for constructing more complex molecular architectures. The electron-withdrawing nature of the pyridine nitrogen and the bromine atom, combined with the reactivity of the aldehyde and the potential for modification of the methyl group, provides a rich chemical canvas for synthetic chemists. This

guide aims to provide a senior-level perspective on the core attributes of this compound, grounded in established chemical principles and synthetic methodologies.

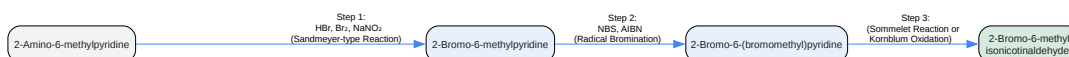
Molecular Structure and Physicochemical Properties

The molecular integrity of **6-Bromo-2-methylnicotinaldehyde** is defined by its specific arrangement of atoms and functional groups, which dictates its reactivity and physical properties.

Molecular Structure

The core of the molecule is a pyridine ring. An aldehyde group (-CHO) is located at the 3-position, a methyl group (-CH₃) at the 2-position, and a bromine atom (Br) at the 6-position. This substitution pattern creates a unique electronic environment within the aromatic ring, influencing the reactivity of each functional group.

*Note: This workflow illustrates the synthesis of the isomeric 2-Bromo-6-methylisonicotinaldehyde, a structurally analogous and highly relevant pathway. A similar strategy would apply for the target molecule.



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References

- 1. chemwhat.com [chemwhat.com]

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